

A Head-to-Head Technical Guide: 1-Methyl-5-nitroimidazole and Tinidazole

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Compound of Interest

Compound Name: **1-Methyl-5-nitroimidazole**

Cat. No.: **B135252**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of **1-Methyl-5-nitroimidazole** and tinidazole, offering insights into their chemical properties, mechanisms of action, and antimicrobial profiles. While tinidazole is a well-established clinical antimicrobial agent, **1-Methyl-5-nitroimidazole** is primarily recognized as a chemical intermediate and a metabolite of other nitroimidazole drugs. This comparison is intended to inform researchers in the fields of medicinal chemistry and pharmacology about the subtle yet significant differences that dictate their divergent applications.

Introduction and Chemical Structure

Both **1-Methyl-5-nitroimidazole** and tinidazole belong to the 5-nitroimidazole class of compounds, which are known for their efficacy against anaerobic bacteria and protozoa.[\[1\]](#)[\[2\]](#) [\[3\]](#) Their shared core structure, a nitro-substituted imidazole ring, is crucial for their biological activity.[\[4\]](#) However, the key distinction lies in the substituent at the N-1 position of the imidazole ring.

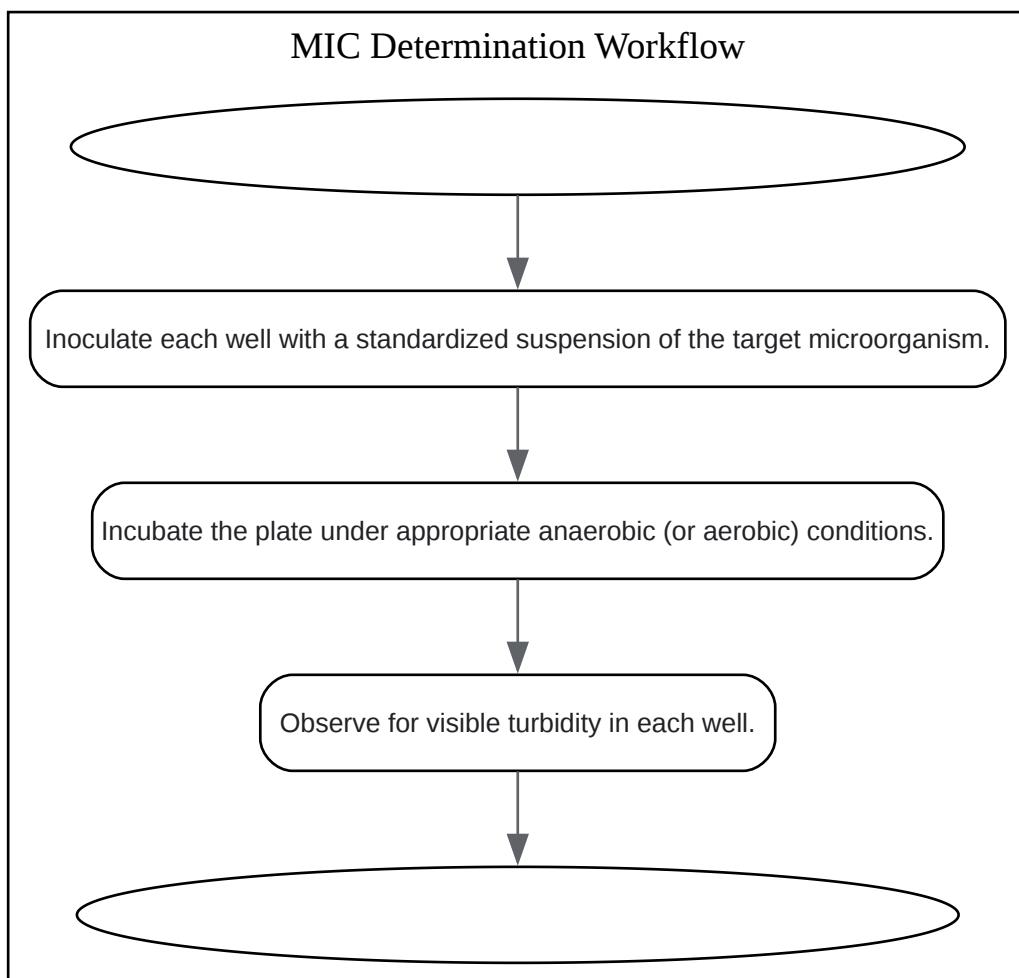
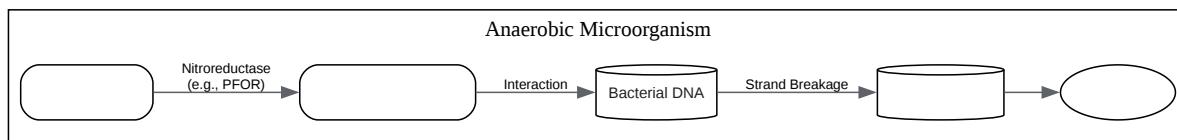
1-Methyl-5-nitroimidazole is the simplest methylated 5-nitroimidazole. It is a pale yellow solid and is primarily used in the synthesis of other 5-nitroimidazole derivatives with potential antibacterial properties.[\[5\]](#) It is also a known metabolite of the widely used antimicrobial, metronidazole.[\[6\]](#)

Tinidazole, chemically known as 1-[2-(ethylsulfonyl)ethyl]-2-methyl-5-nitro-1H-imidazole, is a second-generation 5-nitroimidazole.^[3] It features a more complex ethylsulfonyl)ethyl group at the N-1 position. This structural modification significantly influences its pharmacokinetic profile, contributing to a longer half-life compared to first-generation nitroimidazoles like metronidazole.
^[3]

Feature	1-Methyl-5-nitroimidazole	Tinidazole
Chemical Name	1-Methyl-5-nitro-1H-imidazole	1-[2-(ethylsulfonyl)ethyl]-2-methyl-5-nitro-1H-imidazole
CAS Number	3034-42-2 ^[7]	19387-91-8
Molecular Formula	C4H5N3O2 ^[7]	C8H13N3O4S
Molecular Weight	127.10 g/mol ^[7]	247.27 g/mol
Appearance	Pale Yellow Solid ^[5]	Crystalline powder
Key Structural Difference	Methyl group at N-1	Ethylsulfonyl)ethyl group at N-1

Mechanism of Action: A Shared Pathway

The antimicrobial activity of 5-nitroimidazoles is a prodrug mechanism that relies on the reduction of the nitro group within susceptible anaerobic microorganisms.^[8] This process is a hallmark of their selective toxicity, as it occurs inefficiently in aerobic cells.



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Figure 2: Workflow for MIC determination.

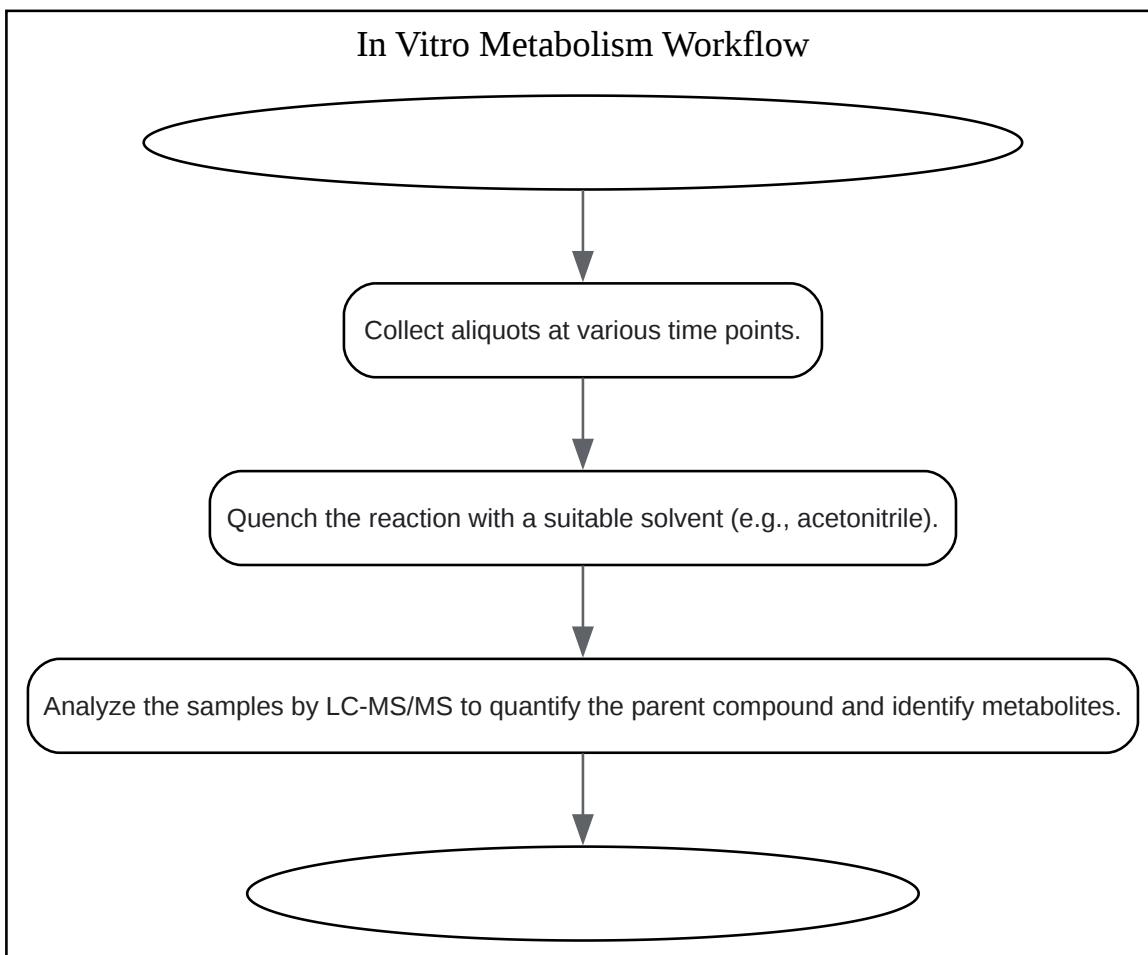
Protocol:

- Prepare a stock solution of each test compound (**1-Methyl-5-nitroimidazole** and tinidazole) in a suitable solvent.

- Perform two-fold serial dilutions of each compound in a 96-well microtiter plate containing appropriate broth medium.
- Prepare a standardized inoculum of the test microorganism to a final concentration of approximately 5×10^5 CFU/mL.
- Inoculate each well of the microtiter plate with the microbial suspension. Include positive (microorganism only) and negative (broth only) controls.
- Incubate the plate under conditions suitable for the growth of the test organism (e.g., 37°C for 24-48 hours in an anaerobic chamber for anaerobic bacteria).
- After incubation, visually inspect the plates for turbidity. The MIC is the lowest concentration of the drug that completely inhibits visible growth.

In Vitro Metabolism Study using Liver Microsomes

This assay helps to understand the metabolic stability of a compound.



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